

Preclinical Safety and Toxicology Profile of Tritoqualine: A Technical Guide

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Compound of Interest

Compound Name: Tritoqualine

Cat. No.: B1683269

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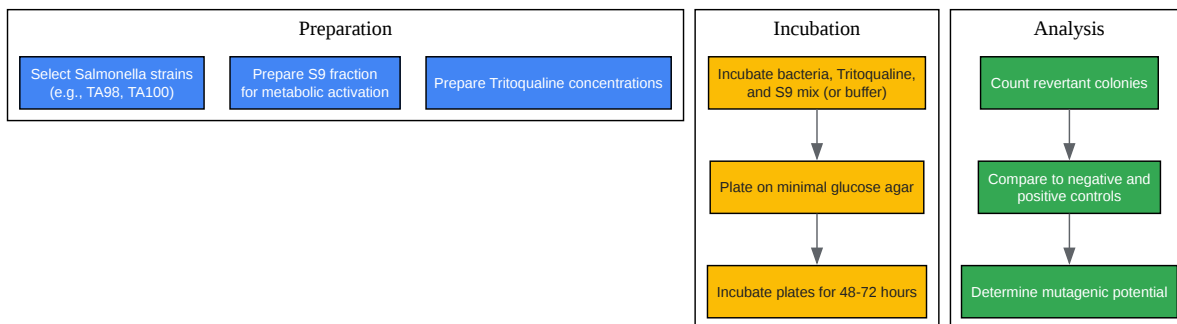
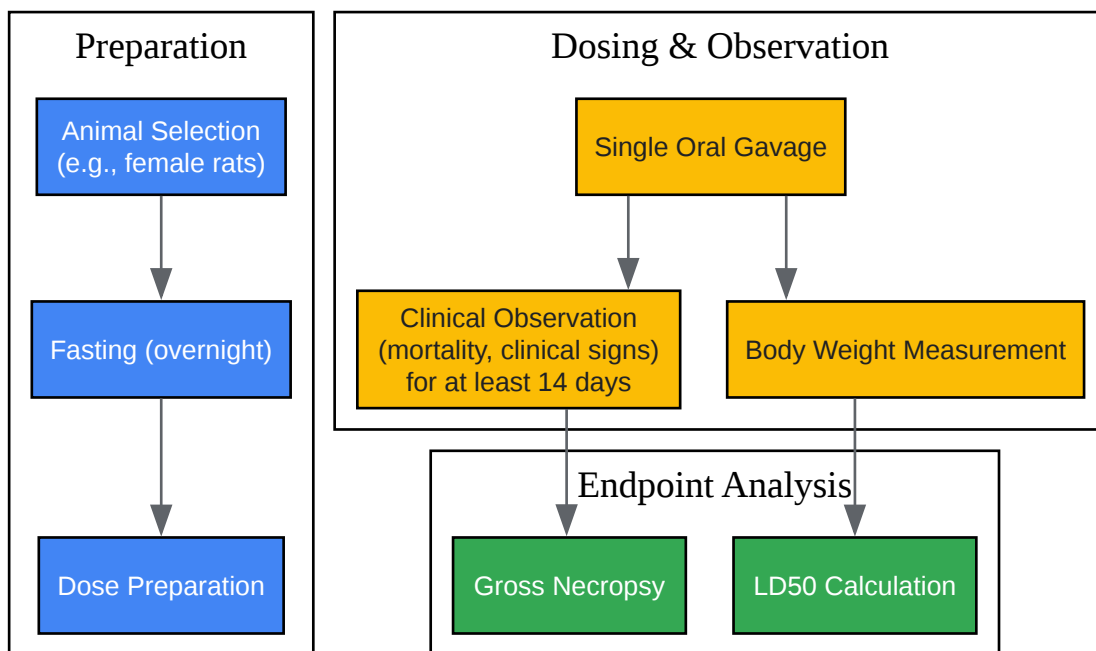
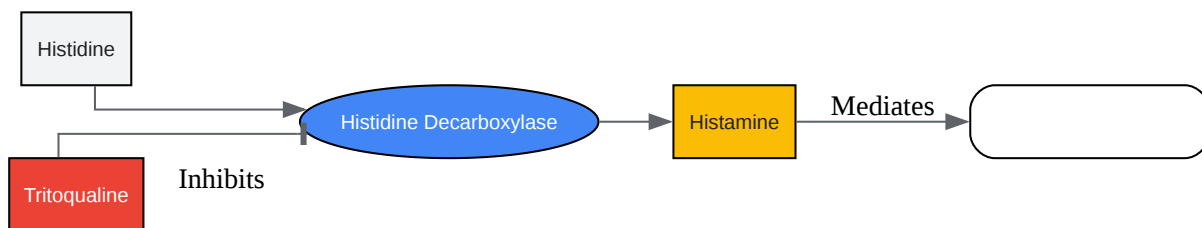
Disclaimer: This document summarizes the publicly available preclinical safety and toxicology information for **tritoqualine**. A comprehensive preclinical data package for this compound is not readily available in the public domain. Significant gaps exist in the available data, particularly concerning repeat-dose toxicity, reproductive and developmental toxicity, and safety pharmacology. The information presented herein should be interpreted with caution and is intended for research and informational purposes only.

Executive Summary

Tritoqualine, also known as hypostamine, is an antihistamine agent with a mechanism of action attributed to the inhibition of histidine decarboxylase, the enzyme responsible for histamine synthesis. While clinical information regarding its use in allergic rhinitis and urticaria is available, a comprehensive preclinical safety and toxicology profile is not well-documented in publicly accessible literature. This guide consolidates the limited available data on the non-clinical safety of **tritoqualine**, highlighting the existing knowledge and significant data gaps.

Mechanism of Action

Tritoqualine's primary mechanism of action is the inhibition of histidine decarboxylase, which catalyzes the conversion of histidine to histamine. By reducing histamine synthesis, **tritoqualine** mitigates the downstream effects of histamine release, which are central to allergic and inflammatory responses.



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